

A Comparative Analysis of FR901463 and Herboxidiene: Efficacy as Splicing Modulators

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR901463

Cat. No.: B15589788

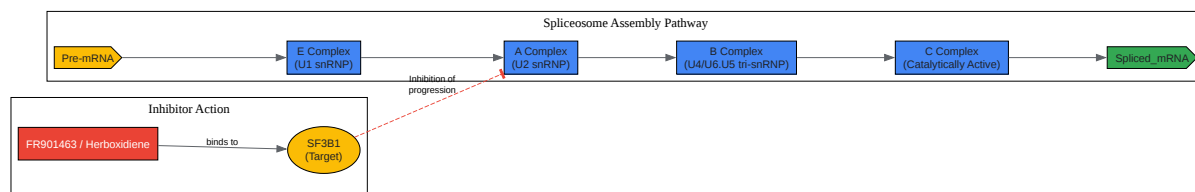
[Get Quote](#)

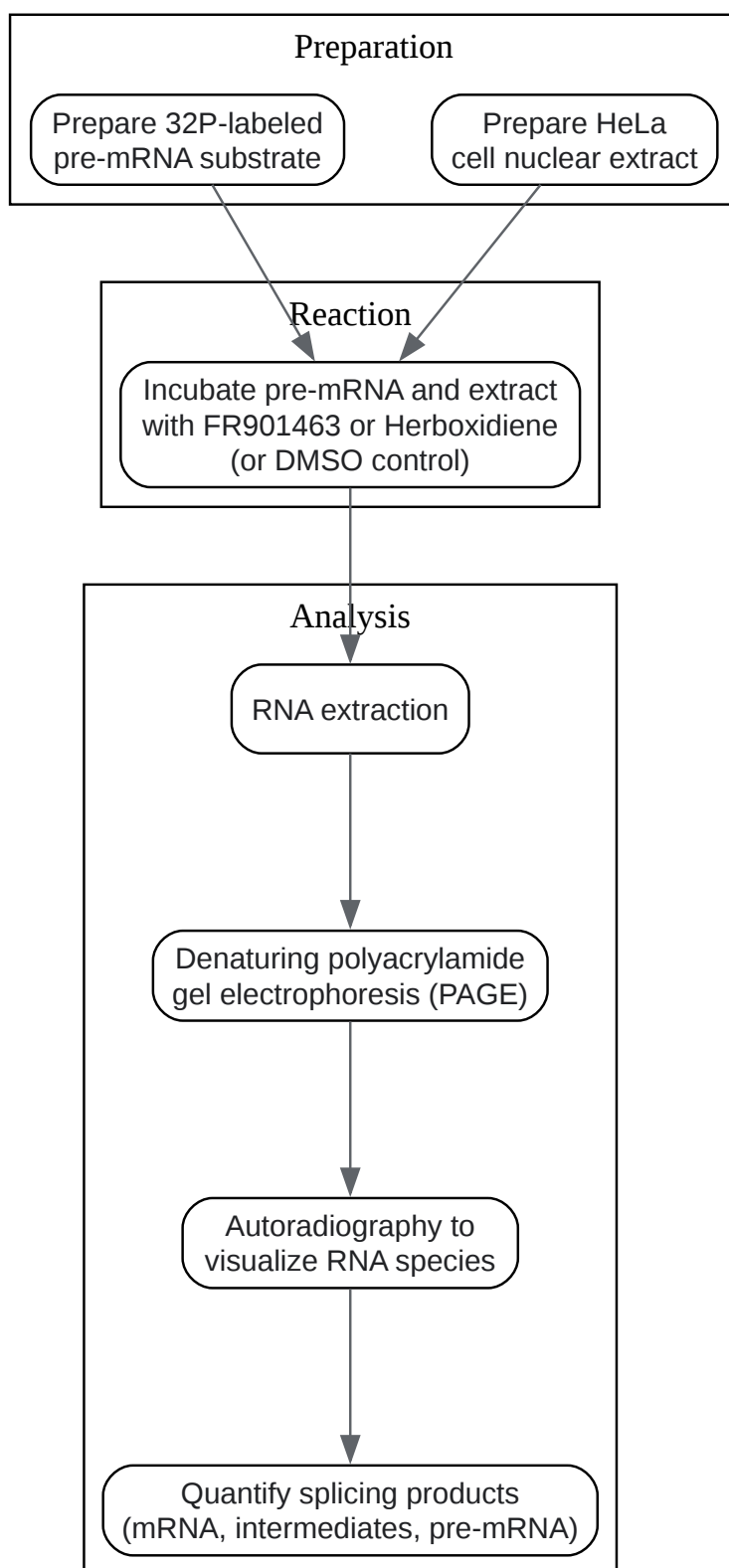
For Researchers, Scientists, and Drug Development Professionals

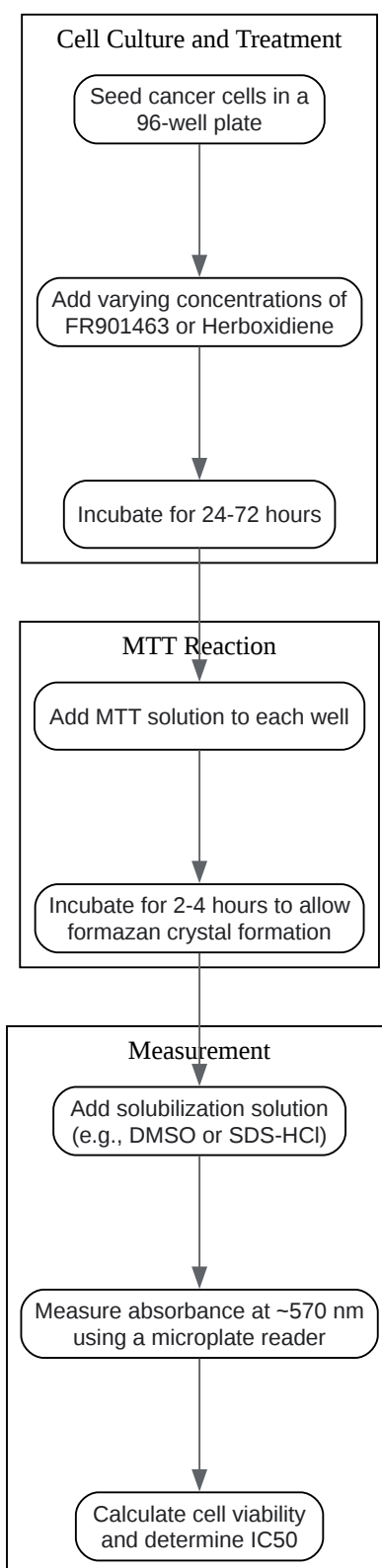
This guide provides a detailed comparison of the efficacy of two natural product-derived splicing modulators, **FR901463** and herboxidiene. Both compounds target the SF3B complex, a key component of the spliceosome, and exhibit potent anti-tumor activity. This document summarizes available experimental data to facilitate an objective assessment of their performance.

Mechanism of Action: Targeting the Spliceosome

FR901463 and herboxidiene share a common molecular target, the SF3B1 subunit of the SF3b complex within the U2 small nuclear ribonucleoprotein (snRNP). By binding to SF3B1, these molecules interfere with the early stages of spliceosome assembly, ultimately leading to an accumulation of the pre-spliceosomal "A" complex and inhibition of the splicing process. This disruption of pre-mRNA splicing induces cell cycle arrest and apoptosis in cancer cells.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comparative Analysis of FR901463 and Herboxidiene: Efficacy as Splicing Modulators]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15589788#comparing-fr901463-and-herboxidiene-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com